

Ponceau MX: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: Ponceau MX

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ponceau MX, a synthetic azo dye, has a long history of use in various scientific and industrial applications. While its use as a food and cosmetic colorant has been discontinued in many regions due to safety concerns, it remains a relevant compound in histological staining and other research applications. This technical guide provides a comprehensive overview of **Ponceau MX**, focusing on its synonyms, chemical properties, and detailed experimental applications, particularly in the context of Masson's trichrome staining. The information is presented to be of maximal utility for researchers, scientists, and professionals in drug development who may encounter this dye in their work, either as a tool or as a compound of interest for toxicological studies.

Chemical Identity and Synonyms

Ponceau MX is known by a multitude of synonyms in scientific literature and commercial products. A clear understanding of these alternative names is crucial for accurate identification and literature review. The compound is systematically named as the disodium salt of 3-hydroxy-4-[(2,4-dimethylphenyl)azo]-2,7-naphthalenedisulfonic acid.

Table 1: Synonyms and Chemical Identifiers for **Ponceau MX**

Identifier Type	Identifier
Common Name	Ponceau MX
IUPAC Name	disodium;4-[(2,4-dimethylphenyl)diazenyl]-3-hydroxynaphthalene-2,7-disulfonate[1]
CAS Number	3761-53-3[1][2]
Chemical Formula	C18H14N2Na2O7S2[1]
Molecular Weight	480.4 g/mol [1]
Colour Index (C.I.) Name	Acid Red 26[2][3]
Colour Index (C.I.) Number	16150[3]
Alternative Names	Xylidine Ponceau, Ponceau 2R, Ponceau G, Red R, Food Red 5, Acidal Ponceau G, Ponceau de Xylidine[2][3][4]

Physicochemical Properties

The utility of **Ponceau MX** in various applications is dictated by its physicochemical properties. It is a red azo dye that is readily soluble in water and slightly soluble in ethanol.[4] These properties are essential for its use in aqueous staining solutions.

Table 2: Physicochemical Properties of **Ponceau MX**

Property	Value	Reference
Appearance	Red powder/crystals	[5]
Solubility in Water	Readily soluble	[4]
Solubility in Ethanol	Slightly soluble	[4]
Absorption Maximum (λ_{max})	499-503 nm	[3]

Experimental Applications: Masson's Trichrome Staining

The primary application of **Ponceau MX** in modern scientific research is as a component of the plasma stain in Masson's trichrome staining protocol. This histological technique is invaluable for differentiating collagen from muscle and other cytoplasmic elements in tissue sections. In this context, **Ponceau MX**, often in combination with acid fuchsin, stains cytoplasm, muscle, and erythrocytes in shades of red.

Experimental Protocol: Masson's Trichrome Staining

The following is a detailed protocol for Masson's trichrome staining, adapted from established methodologies.

Materials:

- Fixative: Bouin's solution or 10% neutral buffered formalin.
- Nuclear Stain: Weigert's iron hematoxylin.
- Plasma Stain: A solution containing **Ponceau MX** (Xylidine Ponceau) and Acid Fuchsin.
- Differentiating Agent: Phosphomolybdic acid or phosphotungstic acid solution.
- Collagen Stain: Aniline blue or Light Green.
- Acetic Acid Solution (1%)
- Reagents for Deparaffinization and Rehydration: Xylene, and graded alcohols.
- Mounting Medium

Procedure:

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.

- Transfer through two changes of 100% ethanol for 3 minutes each.
- Hydrate through 95% and 70% ethanol for 1 minute each.
- Rinse in running tap water.
- Mordanting (for formalin-fixed tissues):
 - Immerse slides in Bouin's solution at 56-60°C for 1 hour or overnight at room temperature.
 - Wash in running tap water until the yellow color disappears.
- Nuclear Staining:
 - Stain in Weigert's iron hematoxylin for 10 minutes.
 - Rinse in running warm tap water for 10 minutes.
 - Wash in distilled water.
- Cytoplasmic Staining:
 - Stain in the **Ponceau MX**-Acid Fuchsin solution for 10-15 minutes.
 - Rinse with distilled water.
- Differentiation:
 - Immerse in phosphomolybdic/phosphotungstic acid solution for 10-15 minutes, or until collagen is no longer red.
- Collagen Staining:
 - Without rinsing, transfer directly to the Aniline Blue or Light Green solution and stain for 5-10 minutes.
 - Rinse briefly in distilled water.
- Final Differentiation:

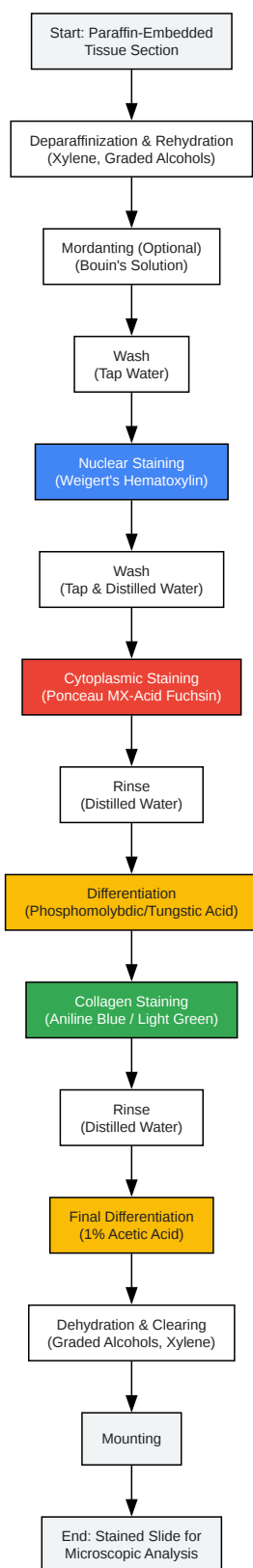
- Differentiate in 1% acetic acid solution for 2-5 minutes.
- Dehydration and Mounting:
 - Dehydrate quickly through 95% ethanol and two changes of absolute ethanol.
 - Clear in two changes of xylene.
 - Mount with a suitable resinous mounting medium.

Expected Results:

- Nuclei: Black
- Cytoplasm, Muscle, Erythrocytes: Red/Pink
- Collagen: Blue or Green (depending on the counterstain used)

Visualizing the Experimental Workflow

To clarify the logical progression of the Masson's Trichrome staining protocol, the following workflow diagram is provided.



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Workflow for Masson's Trichrome Staining.

Toxicological Profile

Ponceau MX is classified as a Group 2B carcinogen by the International Agency for Research on Cancer (IARC), meaning it is possibly carcinogenic to humans. This classification is based on sufficient evidence of carcinogenicity in animals. Studies have shown that oral administration of **Ponceau MX** can lead to liver-cell tumors in mice and rats.[6] Due to these concerns, its use in food and cosmetics has been largely phased out. For researchers handling this compound, appropriate safety precautions, including the use of personal protective equipment, are essential.

Table 3: Toxicological Data for **Ponceau MX**

Parameter	Value	Agency/Source
IARC Carcinogenicity Classification	Group 2B (Possibly carcinogenic to humans)	IARC
Proposition 65 Status (California, USA)	Listed as causing cancer	OEHHA
No Significant Risk Level (NSRL)	200 µ g/day	OEHHA[7]
Inhalation Unit Risk (µ g/cubic meter)-1	1.3 E-6	OEHHA[7]
Oral Slope Factor (mg/kg-day)-1	4.5 E-3	OEHHA[7]

Signaling Pathways and Biological Effects

Currently, there is a notable lack of research in the scientific literature detailing the specific molecular signaling pathways that are directly modulated by **Ponceau MX**. Its biological effects are primarily understood in the context of its toxicity and carcinogenicity. The mechanisms underlying these effects at the cellular and molecular level are not well-elucidated. It is plausible that as an azo dye, its metabolic products could be responsible for its genotoxic and carcinogenic properties. However, dedicated studies to map these interactions to specific signaling cascades are not readily available. Future research may explore how **Ponceau MX** or

its metabolites interact with key cellular pathways, such as those involved in cell cycle regulation, apoptosis, and DNA damage response, to exert their toxic effects.

Conclusion

Ponceau MX, also known by numerous synonyms including Acid Red 26 and Xylidine Ponceau, remains a significant compound in the field of histology, particularly for its role in Masson's trichrome staining. This guide has provided a detailed overview of its chemical identity, physicochemical properties, and a comprehensive protocol for its primary application. While its use is curtailed by its toxicological profile, a thorough understanding of this dye is essential for researchers who utilize it as a staining reagent or encounter it in toxicological assessments. The provided workflow diagram for Masson's trichrome staining offers a clear visual guide for this experimental procedure. Further research is warranted to elucidate the precise molecular mechanisms and signaling pathways through which **Ponceau MX** exerts its biological effects.

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